

Discovery and history of N-Formylglycine Ethyl Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Formylglycine Ethyl Ester*

Cat. No.: B140467

[Get Quote](#)

N-Formylglycine Ethyl Ester: A Technical Guide Abstract

N-Formylglycine ethyl ester is a derivative of the amino acid glycine that serves as a valuable intermediate in organic synthesis, particularly in the preparation of isocyanates and in the broader field of peptide chemistry. This technical guide provides a comprehensive overview of its discovery, history, chemical properties, and detailed experimental protocols for its synthesis and key reactions. Spectroscopic data are summarized for the characterization of this compound. Furthermore, this guide illustrates its role in synthetic workflows through detailed diagrams, aimed at researchers, scientists, and professionals in drug development.

Discovery and History

The specific historical record detailing the first synthesis of **N-Formylglycine Ethyl Ester** is not prominently documented in readily available literature. However, its chemical lineage is deeply rooted in the foundational work on amino acids and peptides at the turn of the 20th century. The esterification of amino acids and the formylation of their amino groups were early and crucial steps in the development of peptide synthesis.

The work of Emil Fischer, a Nobel laureate in Chemistry, was pivotal in this field. Around 1901, Fischer developed methods for the esterification of amino acids, which allowed for their separation by fractional distillation. This was a significant advancement in the purification and characterization of these fundamental biological building blocks. Although Fischer's work

primarily focused on the peptide bond and the synthesis of polypeptides, the chemical modifications of amino acids, including N-acylation, were central to his strategies.

The formyl group, introduced by reacting an amino acid or its ester with a formylating agent, became an important protecting group in peptide synthesis. It is plausible that **N-Formylglycine Ethyl Ester** was first synthesized in the context of these early explorations into peptide chemistry. More contemporary methods have since been developed for its efficient synthesis, reflecting its utility as a precursor for other valuable reagents.

Chemical and Physical Properties

N-Formylglycine ethyl ester is a colorless to light yellow liquid. Its key chemical and physical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₅ H ₉ NO ₃
Molecular Weight	131.13 g/mol
CAS Number	3154-51-6
Boiling Point	267-269 °C (lit.)
Density	1.15 g/mL at 25 °C (lit.)
Refractive Index (n _{20/D})	1.453 (lit.)
Solubility	Soluble in common organic solvents

Spectroscopic Data

The following tables summarize the key spectroscopic data for the characterization of **N-Formylglycine Ethyl Ester**.

NMR Spectroscopy

¹ H NMR	Chemical Shift (ppm)	Multiplicity	Assignment
~8.2	s	CHO	
~4.2	q	OCH ₂ CH ₃	
~4.1	d	NCH ₂	
~1.3	t	OCH ₂ CH ₃	

¹³ C NMR	Chemical Shift (ppm)	Assignment
~169	C=O (ester)	
~163	C=O (formyl)	
~61	OCH ₂ CH ₃	
~41	NCH ₂	
~14	OCH ₂ CH ₃	

Mass Spectrometry

Technique	Key Fragments (m/z)
GC-MS	131 (M+), 102, 86, 58, 42

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment
~3300	N-H stretch
~1740	C=O stretch (ester)
~1670	C=O stretch (amide I)
~1540	N-H bend (amide II)

Experimental Protocols

The following are detailed experimental protocols for the synthesis of **N-Formylglycine Ethyl Ester** and its use in a subsequent reaction.

Synthesis of N-Formylglycine Ethyl Ester

This protocol is adapted from a procedure published in Organic Syntheses.^[1]

Reaction:

Materials:

- Glycine ethyl ester hydrochloride
- Ammonium formate
- Dry acetonitrile

Procedure:

- To a solution of glycine ethyl ester hydrochloride in dry acetonitrile, add ammonium formate.
- Reflux the reaction mixture with stirring. The progress of the reaction can be monitored by thin-layer chromatography.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the reaction mixture to remove the precipitated ammonium chloride.
- Concentrate the filtrate under reduced pressure to obtain the crude **N-Formylglycine Ethyl Ester**.
- The crude product can be purified by vacuum distillation to yield a colorless oil. A typical reported yield is around 91%.^[2]

Synthesis of Ethyl Isocyanoacetate

N-Formylglycine ethyl ester is a key precursor for the synthesis of ethyl isocyanoacetate, a valuable reagent in organic synthesis. This protocol is also adapted from Organic Syntheses.^[1]

Reaction:

Materials:

- **N-Formylglycine ethyl ester**
- Triethylamine
- Phosphorus oxychloride (POCl_3)
- Dichloromethane (CH_2Cl_2)

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, dissolve **N-Formylglycine ethyl ester** and triethylamine in dichloromethane.
- Cool the solution to 0 °C in an ice-salt bath.
- Add phosphorus oxychloride dropwise to the stirred solution, maintaining the temperature below 5 °C.
- After the addition is complete, continue stirring the reaction mixture at 0 °C for 1 hour.
- Allow the reaction mixture to warm to room temperature and stir for an additional 30 minutes.
- Carefully pour the reaction mixture into a stirred mixture of crushed ice and water.
- Separate the organic layer, and wash it successively with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude ethyl isocyanoacetate can be purified by vacuum distillation.

Applications and Workflows

N-Formylglycine ethyl ester is primarily used as a synthetic intermediate. Its applications include:

- **Peptide Synthesis:** The formyl group can serve as a protecting group for the N-terminus of amino acids during peptide synthesis.
- **Isocyanate Synthesis:** As detailed in the experimental protocol, it is a precursor to ethyl isocyanoacetate, which is used in the synthesis of various heterocyclic compounds.
- **Drug Discovery:** As a building block, it can be incorporated into more complex molecules with potential biological activity.

Experimental Workflow: Synthesis of Ethyl Isocyanoacetate

The following diagram illustrates the key steps in the synthesis of ethyl isocyanoacetate from **N-Formylglycine Ethyl Ester**.

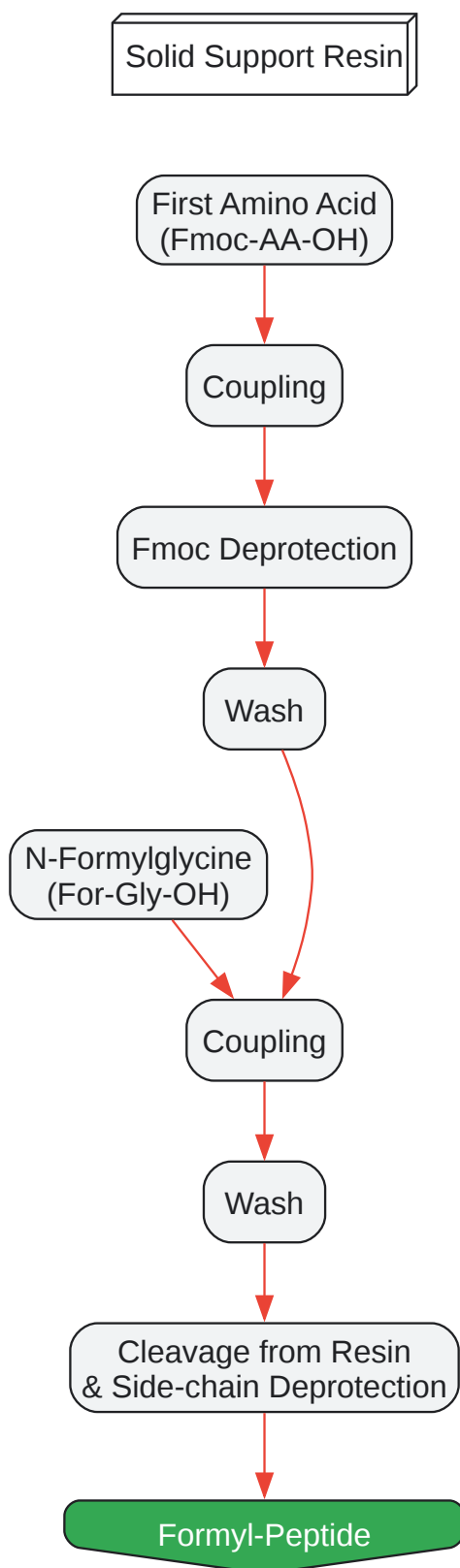


[Click to download full resolution via product page](#)

Synthetic pathway from Glycine Ethyl Ester HCl to Ethyl Isocyanoacetate.

Logical Workflow: Role in Solid-Phase Peptide Synthesis

The diagram below outlines the general logic of how an N-formylated amino acid like N-Formylglycine could be incorporated in a solid-phase peptide synthesis (SPPS) workflow.



[Click to download full resolution via product page](#)

Generalized workflow of Solid-Phase Peptide Synthesis incorporating an N-formylamino acid.

Conclusion

N-Formylglycine ethyl ester, while a seemingly simple molecule, holds a significant place in the toolkit of synthetic organic chemists. Its historical context is intertwined with the pioneering work in peptide chemistry, and it continues to be a relevant precursor for the synthesis of more complex molecules, including isocyanates which are themselves versatile intermediates. The protocols and data presented in this guide offer a comprehensive resource for researchers and professionals engaged in organic synthesis and drug development, underscoring the enduring utility of this fundamental building block.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Buy N-Formylglycine ethyl ester | 3154-51-6 [smolecule.com]
- To cite this document: BenchChem. [Discovery and history of N-Formylglycine Ethyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b140467#discovery-and-history-of-n-formylglycine-ethyl-ester\]](https://www.benchchem.com/product/b140467#discovery-and-history-of-n-formylglycine-ethyl-ester)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com